

# A Technical Guide to the Early Efficacy Studies of Ethylhexyl Triazone

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## Compound of Interest

Compound Name: Ethylhexyl triazone

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## Abstract

**Ethylhexyl Triazone**, known commercially as Uvinul T 150, emerged as a highly effective and photostable UVB filter, representing a significant advancement in sunscreen technology. This technical guide delves into the foundational efficacy studies that established its role in cosmetic and dermatological formulations. We will examine the core data from early research, detailing its ultraviolet (UV) absorption characteristics and performance in both in vitro and in vivo models of sun protection. This document compiles quantitative data into structured tables and outlines the experimental protocols of the era to provide a comprehensive understanding of its initial validation.

## Introduction: The Advent of a Novel Triazine-Based UV Filter

In the late 20th century, the demand for more effective and stable sun protection agents led to the development of a new class of triazine-based organic UV filters. **Ethylhexyl Triazone** (2,4,6-Trianiino-(p-carbo-2'-Ethylhexyl-1'-oxy)-1,3,5-Triazine) was a prominent molecule from this class, distinguished by its large molecular weight and exceptional capacity to absorb high-energy UVB radiation.[1][2] Early investigations focused on quantifying its UV-B absorption efficiency, its Sun Protection Factor (SPF) contribution in formulations, and, critically, its stability under UV irradiation—a significant limitation of many earlier filters.[2][3]

## Core Efficacy Parameters

The initial evaluation of **Ethylhexyl Triazone** centered on its fundamental physicochemical and photoprotective properties.

### Ultraviolet Absorption Spectrum

Early spectrophotometric analysis established **Ethylhexyl Triazone** as a potent UVB absorber. Its absorption maximum ( $\lambda_{\text{max}}$ ) was consistently identified at approximately 314 nm, placing it squarely in the UVB range.[2][3][4] A key quantitative measure of its efficacy is its specific absorbance, which was found to be exceptionally high.

Property	Value	Source
Peak UV Absorbance ( $\lambda_{\text{max}}$ )	314 nm	[2][3][4]
Specific Absorbance (A 1%/1 cm in Ethanol)	> 1500	[3]

This high specific absorbance indicated that even at low concentrations, **Ethylhexyl Triazone** could contribute significantly to the SPF of a formulation.[3]

### Photostability

A paramount feature highlighted in early studies was its remarkable photostability. Unlike previous generations of UV filters that would degrade upon exposure to UV radiation, **Ethylhexyl Triazone** maintained its structural integrity and absorptive capacity.[1][2] This inherent stability was a critical factor in providing reliable and lasting sun protection.

## Early Experimental Protocols and Efficacy Data

The validation of a new UV filter's efficacy in the late 20th century relied on a combination of in vitro and in vivo testing methodologies.

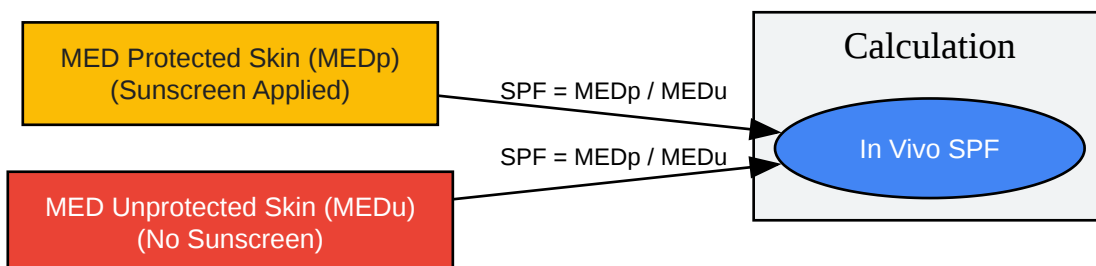
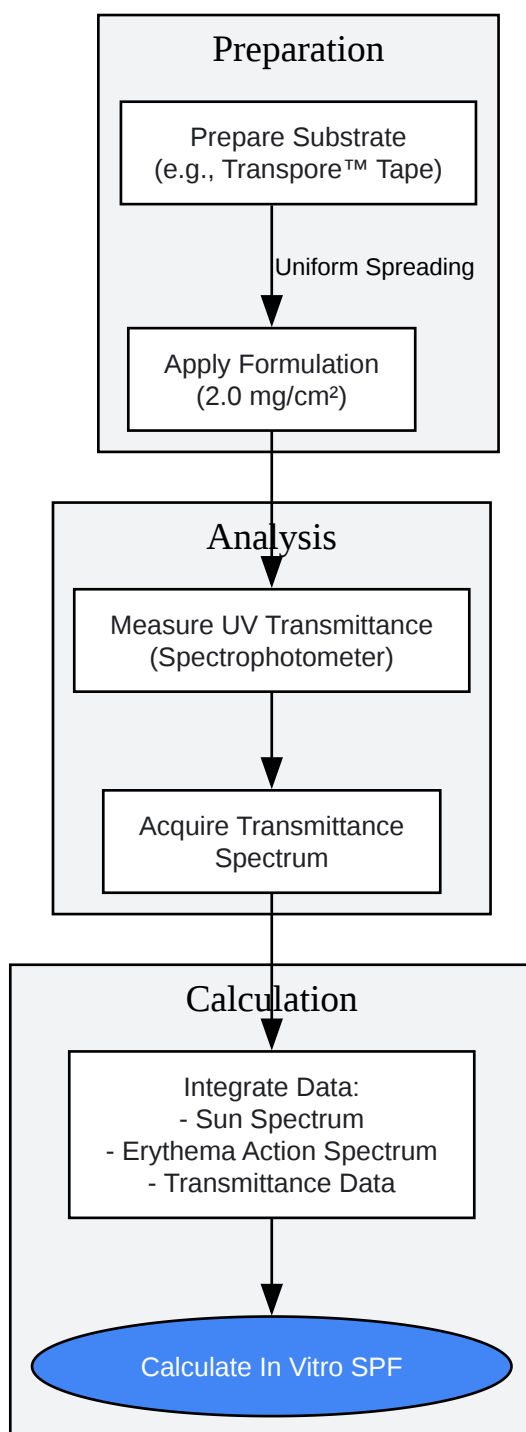
### In Vitro Sun Protection Factor (SPF) Assessment

The concept of in vitro SPF testing was established to provide a rapid and ethical means of screening formulations. While methods have evolved, early protocols shared a common

workflow.

- **Substrate Preparation:** A synthetic substrate, such as 3M™ Transpore™ tape or, later, polymethylmethacrylate (PMMA) plates, was used to mimic the surface of the skin.
- **Product Application:** A precise amount of the sunscreen formulation containing **Ethylhexyl Triazone** (typically 1.2 to 2.0 mg/cm<sup>2</sup>) was uniformly applied to the substrate.
- **Spectrophotometric Analysis:** The transmittance of UV radiation through the product-coated substrate was measured using a spectrophotometer equipped with an integrating sphere.
- **SPF Calculation:** The SPF was calculated based on the absorption spectrum of the sunscreen, the emission spectrum of a standard solar simulator, and the erythral action spectrum.

The diagram below illustrates the generalized workflow for these early in vitro assessments.



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## References

- 1. nbino.com [nbino.com]
- 2. Ethylhexyl Triazone: The Key to Advanced UV-B Protection in Modern Sunscreen Formulations\_Chemicalbook [chemicalbook.com]
- 3. promo.basf.com [promo.basf.com]
- 4. Quantification of Sunscreen Ethylhexyl Triazone in Topical Skin-Care Products by Normal-Phase TLC/Densitometry - PMC [pmc.ncbi.nlm.nih.gov]
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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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